

Comprehensive Safety and Handling Guide for **tert-Butylamine Hydrobromide**

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Compound of Interest

Compound Name: *tert-Butylamine hydrobromide*

CAS No.: 60469-70-7

Cat. No.: B1228398

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **tert-Butylamine hydrobromide** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development. While this document is compiled from various safety data sheets (SDS), researchers must conduct their own risk assessments for their specific use cases.^[1]

Hazard Identification and Classification

tert-Butylamine hydrobromide is a white to off-white crystalline solid.^[1] While it is a salt, it carries the hazards associated with its parent compound, tert-butylamine, which is known to be a highly flammable, corrosive, and toxic substance.^[1] The primary hazards of the hydrobromide salt are skin and eye irritation.^{[1][2]}

The parent amine, tert-butylamine, is classified under the Globally Harmonized System (GHS) with the following hazards:

- Flammable Liquids (Category 2): Highly flammable liquid and vapor.^{[1][3]}
- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[1][3]}

- Acute Toxicity, Inhalation (Category 3): Toxic if inhaled.[1][3]
- Skin Corrosion/Irritation (Category 1A): Causes severe skin burns and eye damage.[1][3]
- Serious Eye Damage/Irritation (Category 1): Causes serious eye damage.[1][4]
- Aquatic Hazard, Long-Term (Category 3): Harmful to aquatic life with long-lasting effects.[1][3][4]

Physical and Chemical Properties

The following table summarizes key quantitative data for **tert-Butylamine hydrobromide** and its parent compound, tert-Butylamine.

Property	tert-Butylamine Hydrobromide	tert-Butylamine
CAS Number	60469-70-7[1][2]	75-64-9[1][3]
Molecular Formula	C ₄ H ₁₂ BrN[5]	C ₄ H ₁₁ N[1]
Molecular Weight	154.05 g/mol [6]	73.14 g/mol [7]
Physical State	White to off-white crystalline solid[1]	Colorless liquid[7][8]
Flash Point	Not available	-38 °C / -36.4 °F[4]
Boiling Point	Not available	43 to 47 °C[8]
Melting Point	Not available	-67.5 °C[8]
Autoignition Temp.	Not available	380 °C / 716 °F[4]
Explosion Limits	Not available	Lower: 1.70%, Upper: 8.90% [4]

Operational and Disposal Plans

Adherence to proper procedures is critical for ensuring laboratory safety when handling this compound.

Personal Protective Equipment (PPE)

A thorough risk assessment should guide the selection of PPE. The following are the minimum recommended items:

- **Eye and Face Protection:** Wear tightly fitting safety goggles or a face shield (minimum 8-inch).^[3] All eye protection must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).^{[3][4]}
- **Skin Protection:**
 - **Gloves:** Handle with chemical-resistant gloves (e.g., Butyl rubber).^[1] Gloves must be inspected before use and disposed of properly after.^{[3][9]}
 - **Protective Clothing:** Wear a complete suit protecting against chemicals.^[3] For situations with a risk of fire, flame-retardant antistatic protective clothing is required.^{[1][3]}
- **Respiratory Protection:** If vapors, mists, or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.^{[1][4]} For risk of high exposure, a full-face supplied-air respirator may be appropriate.^[3]
- **Hygiene:** Wash hands thoroughly before breaks and immediately after handling the product.^[3] Avoid contact with skin, eyes, and clothing.^[3]

Step-by-Step Handling Procedures

- **Preparation:**
 - Ensure a safety shower and eye wash station are readily accessible.^[10]
 - Work in a well-ventilated area, preferably under a chemical fume hood.^[4]
 - Keep the compound away from heat, sparks, open flames, and other ignition sources.^{[3][4][9]}
 - Use non-sparking tools and ground all equipment to prevent static discharge.^{[4][9]}
- **Handling:**

- Avoid creating dust.[9]
- Do not breathe vapors, mist, or gas.[3][4]
- Weigh and transfer the solid material carefully to prevent spillage.
- Keep the container tightly closed when not in use.[3][4]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[3][4][9]
 - Store locked up in a designated corrosives area.[4]
 - Keep containers, which have been opened, carefully resealed and upright to prevent leakage.[3]
 - Incompatible materials include strong oxidizing agents, strong acids, and acid anhydrides.[4]

Emergency and Spill Response

- Spill:
 - Evacuate personnel to a safe area and ensure adequate ventilation.[3][9]
 - Remove all sources of ignition.[1][9]
 - Wear full PPE, including respiratory protection.[3]
 - Prevent the spill from entering drains.[1][3][9]
 - Contain the spillage. Collect with an electrically protected vacuum cleaner or by wet-brushing and place it into a suitable, closed container for disposal.[3]
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult or stops, give artificial respiration and call a poison center or doctor immediately.[4]

- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower.[3][4] If skin irritation occurs, seek medical attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3][4]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[4]

Disposal Plan

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[4]

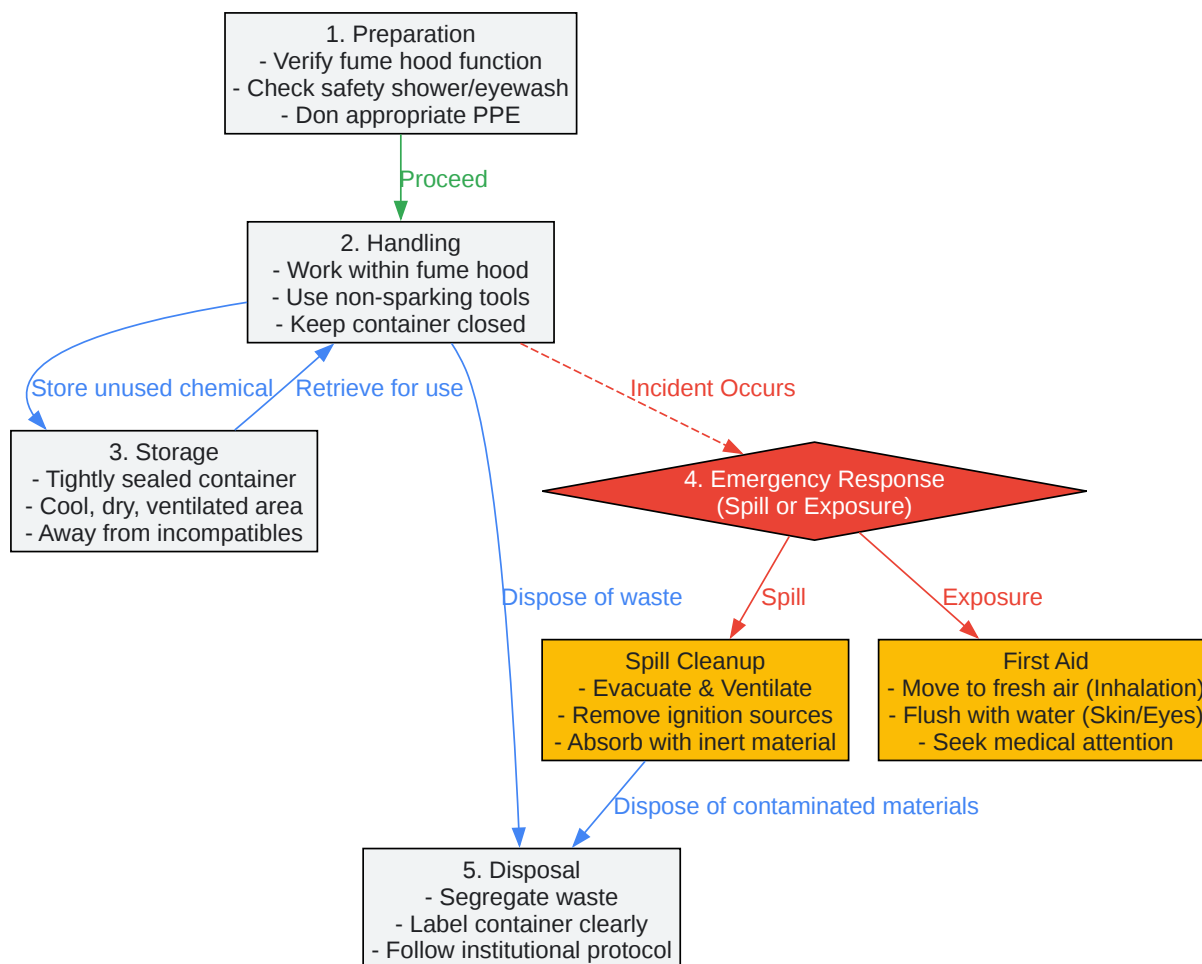
- Waste Classification: Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[4]
- Containment: Keep the chemical waste in its original container if possible. Do not mix with other waste.
- Disposal: Dispose of the contents and the container at an approved waste disposal plant.[4][9]

Experimental Protocols

Detailed experimental protocols for the generation of toxicological or physical data are not typically provided in Safety Data Sheets.[1] The data presented are usually referenced from scientific literature or aggregated from chemical databases. Standardized testing methodologies, such as those from the Organisation for Economic Co-operation and Development (OECD), are the presumed source for data on properties like skin and eye irritation.[1]

Workflow for Handling tert-Butylamine Hydrobromide

The following diagram illustrates the logical workflow for the safe handling of **tert-Butylamine hydrobromide**, from initial preparation to final disposal.



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Caption: Safe handling workflow for **tert-Butylamine hydrobromide**.

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